

An In-Depth Technical Guide to 2-(Isopropylthio)ethanol (CAS: 40811-49-2)

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Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available data on **2-(Isopropylthio)ethanol**. Notably, in-depth research on its application in drug development, specific biological signaling pathways, and detailed experimental protocols are not extensively available in the public scientific literature. The information presented herein is intended for technical and research audiences and should be supplemented with internal safety and handling assessments.

Executive Summary

2-(Isopropylthio)ethanol, also known as 2-Hydroxyethyl Isopropyl Sulfide, is a specialty chemical with potential applications as a building block in organic synthesis.^[1] This guide consolidates the available physicochemical properties, safety data, and general experimental considerations for this compound. Due to the limited published research, this document also presents plausible synthetic and analytical workflows to provide a practical framework for researchers.

Physicochemical Properties

The fundamental properties of **2-(Isopropylthio)ethanol** are summarized below. This data is compiled from various chemical suppliers and safety data sheets.

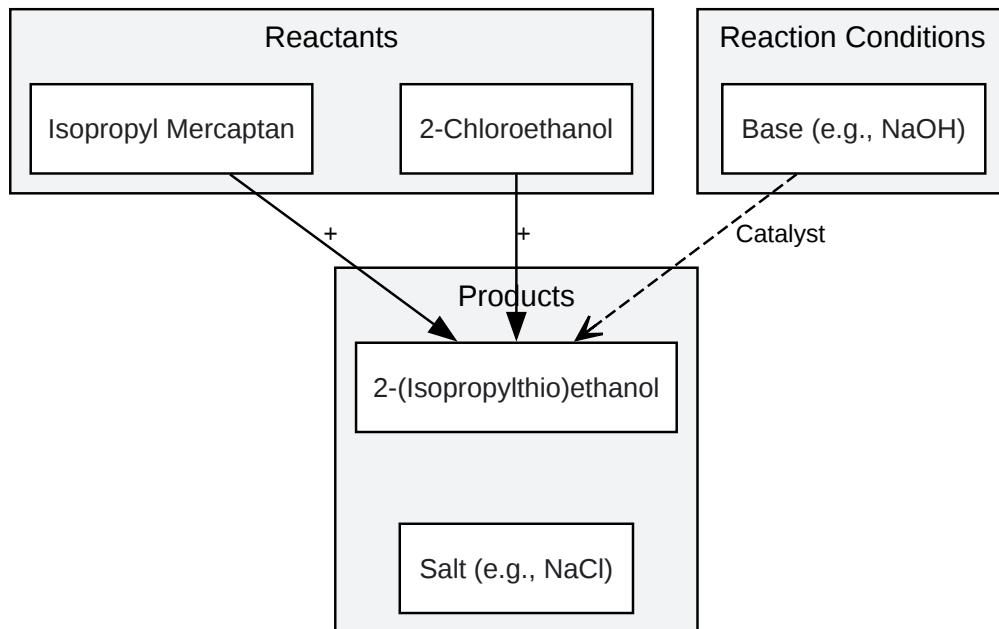
Property	Value	Reference(s)
CAS Number	40811-49-2	[1] [2] [3]
Molecular Formula	C5H12OS	[2] [3] [4]
Molecular Weight	120.21 g/mol	[2] [3] [4]
Appearance	Colorless to light yellow/orange liquid	[2] [3] [5]
Odor	Unpleasant	[3]
Purity	>97.0% (by GC)	[2] [5]
Boiling Point	96 °C at 24 mmHg	[5]
Specific Gravity	0.98 g/cm ³	[2]
Density	0.979 g/cm ³	[4]
Refractive Index	1.48	[2]
Physical State	Liquid at 20°C	[2] [3]

Synthesis and Reactivity

While specific, peer-reviewed synthesis protocols for **2-(Isopropylthio)ethanol** are not readily available, a plausible synthetic route can be inferred from general organic chemistry principles for thioethers. A common method involves the nucleophilic substitution reaction between an alkyl halide and a thiol. For a related compound, 2-(Methylthio)ethanol, the synthesis involves the reaction of methyl mercaptan with 2-chloroethanol under alkaline conditions.[\[6\]](#)

A probable synthesis for **2-(Isopropylthio)ethanol** would involve the reaction of 2-mercaptoethanol with an isopropyl halide (e.g., 2-bromopropane) or the reaction of isopropyl mercaptan with 2-chloroethanol.

Plausible Synthesis of 2-(Isopropylthio)ethanol

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Caption: Plausible synthesis route for **2-(Isopropylthio)ethanol**.

Toxicological and Safety Data

2-(Isopropylthio)ethanol is classified as a corrosive material that can cause severe skin burns and eye damage.^{[3][4]} Ingestion may lead to severe swelling and damage to the esophagus and stomach.^{[3][4]}

Hazard Information	Details	Reference(s)
GHS Classification	Skin Corrosion/Irritation, Category 1C; Serious Eye Damage/Irritation, Category 1	[3] [4]
Signal Word	Danger	[3]
Hazard Statements	H314 - Causes severe skin burns and eye damage	[3]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[4]
Carcinogenicity	No known carcinogenic chemicals in this product	[3]
Reproductive Toxicity	No data available	[3]

Handling and Storage:

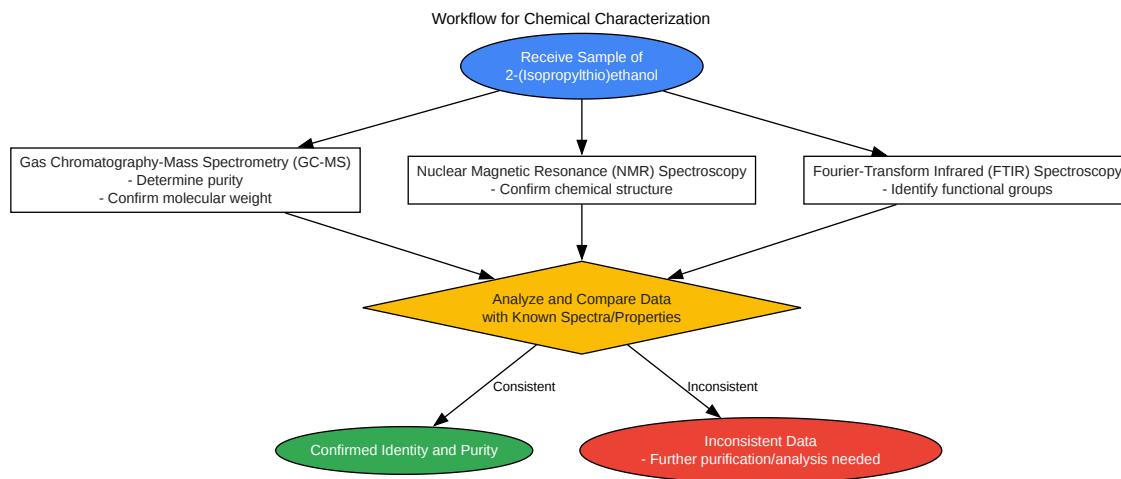
- Wear appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing.[\[4\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[3\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)

Experimental Protocols

Detailed, published experimental protocols for the use of **2-(Isopropylthio)ethanol** are scarce. The following are generalized workflows for the characterization and handling of such a compound.

General Protocol for Purity and Identity Confirmation

This workflow outlines the standard procedures for confirming the purity and identity of a chemical sample like **2-(Isopropylthio)ethanol**.



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Caption: A standard workflow for the analytical characterization of a chemical.

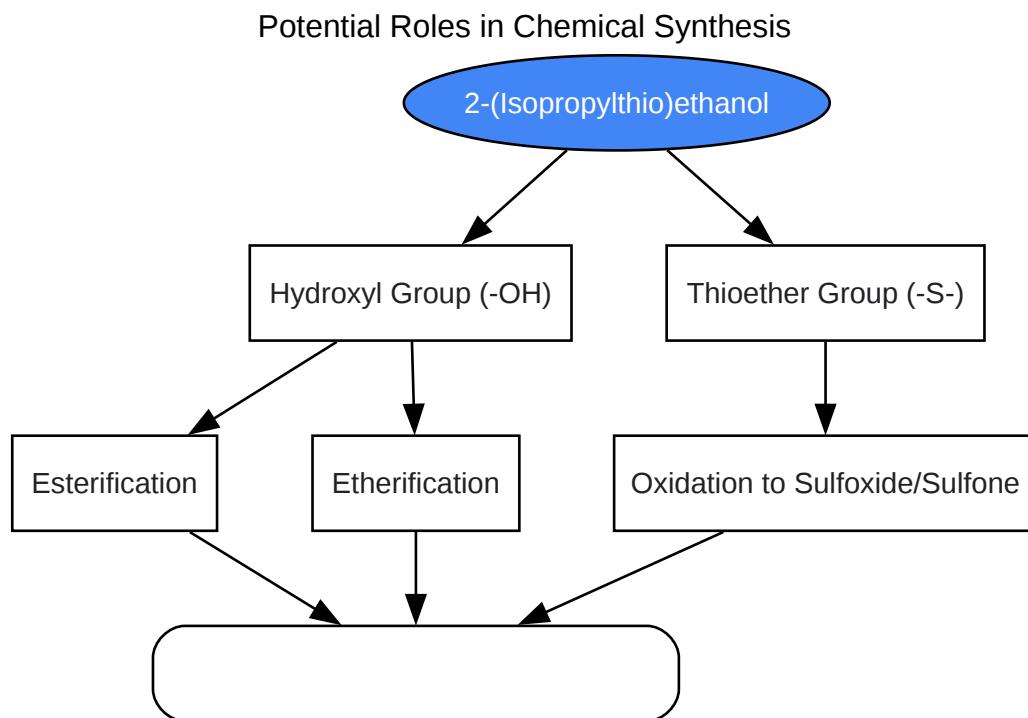
Methodologies:

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
 - Inject the sample into the GC-MS instrument.

- The gas chromatograph will separate the components of the sample based on their boiling points and interactions with the column.
- The mass spectrometer will then ionize and fragment the eluted components, providing a mass spectrum that can be used to determine the molecular weight and fragmentation pattern.
- Purity is assessed by the relative area of the main peak in the chromatogram.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl_3).
 - Acquire ^1H and ^{13}C NMR spectra.
 - The chemical shifts, integration, and splitting patterns of the peaks in the ^1H spectrum, along with the chemical shifts in the ^{13}C spectrum, are used to elucidate and confirm the molecular structure.

Potential Applications in Research and Drug Development

While no specific applications in drug development have been documented in the literature, the bifunctional nature of **2-(Isopropylthio)ethanol** (containing both a hydroxyl and a thioether group) suggests its potential utility as a versatile building block in organic synthesis.



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Caption: Potential synthetic transformations of **2-(Isopropylthio)ethanol**.

The hydroxyl group can undergo reactions such as esterification and etherification, while the thioether group can be oxidized to a sulfoxide or sulfone, which are functional groups present in some pharmacologically active molecules. These transformations allow for the incorporation of the isopropylthioethyl moiety into larger, more complex structures, which could be of interest in the synthesis of new chemical entities for drug discovery.

Conclusion

2-(Isopropylthio)ethanol is a chemical with well-defined physical properties but limited publicly available data regarding its biological activity and applications in drug development. Its corrosive nature necessitates careful handling. For researchers, its primary value lies in its potential as a synthetic intermediate. The provided general experimental workflows offer a

starting point for the characterization and use of this compound in a laboratory setting. Further research is required to explore its potential in medicinal chemistry and other scientific fields.

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